

Technical Guide: Safety and Handling of 4-(Hydroxymethyl)benzaldehyde

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Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzaldehyde

Cat. No.: B3042162

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety and handling precautions for **4-(Hydroxymethyl)benzaldehyde** (CAS No. 52010-97-6). The information is intended to guide laboratory personnel in the safe use, storage, and disposal of this compound, minimizing the risk of exposure and ensuring a safe working environment.

Hazard Identification and Classification

4-(Hydroxymethyl)benzaldehyde is classified as a hazardous substance. The primary hazards are related to its irritant properties and potential for harm if ingested or inhaled.

GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[2\]](#)
- H332: Harmful if inhaled.[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[2\]](#)

Signal Word: Warning

Hazard Pictograms:

- GHS07: Exclamation Mark

Quantitative Safety Data

Quantitative toxicological and physical hazard data for **4-(Hydroxymethyl)benzaldehyde** are limited. The following table summarizes available information. For context, data for the structurally similar compound 4-Hydroxybenzaldehyde is included where direct data is unavailable.

Parameter	Value (4-(Hydroxymethyl)benzaldehyde)	Value (4-Hydroxybenzaldehyde - for comparison)	Source
Acute Oral Toxicity (LD50)	Not available	3,980 mg/kg (rat)	[3]
Acute Dermal Toxicity (LD50)	Not available	Not available	
Acute Inhalation Toxicity (LC50)	Not available	Not available	
Flammability Limits	Not data available	Not data available	[4]
Occupational Exposure Limits	Not established	Not established	[4]

Safe Handling and Personal Protective Equipment (PPE)

Adherence to proper handling procedures and the use of appropriate personal protective equipment are critical to minimizing exposure.

Engineering Controls

- Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust or vapors.[1][5]
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[4]

Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles or a face shield that meets EN166 or OSHA's 29 CFR 1910.133 standards.[4]
- Skin Protection: Wear chemically resistant gloves (e.g., nitrile rubber) and a lab coat.[4][5] Change gloves immediately if they become contaminated.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator with an appropriate particulate filter.[5]

General Hygiene Practices

- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not eat, drink, or smoke in areas where the chemical is handled.[1][5]
- Wash hands thoroughly after handling and before breaks.[5]
- Keep the container tightly closed when not in use.[5]

Emergency Procedures

First Aid Measures

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.[7]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing. If skin irritation persists, seek medical attention.[5][7]
- In Case of Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate

medical attention.[5][6][7]

- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately.[5][7]

Accidental Release Measures

- Minor Spills:
 - Ensure adequate ventilation.
 - Wear appropriate PPE.
 - Avoid dust formation.
 - Sweep up the spilled solid material and place it in a suitable, closed container for disposal. [5][6]
 - Clean the spill area with soap and water.
- Major Spills:
 - Evacuate the area.
 - Alert emergency services.
 - Prevent the spill from entering drains or waterways.[5]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[7]
- Specific Hazards: The compound is not considered a significant fire risk, but containers may burn.[5] Combustion may produce carbon monoxide and carbon dioxide.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[6][7]

Storage and Disposal

- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[8] Keep away from strong oxidizing agents, strong bases, and strong reducing agents.[6]
- Disposal: Dispose of waste material in accordance with local, state, and federal regulations. Do not allow the material to enter drains or waterways.

Experimental Protocols for Hazard Assessment

While specific experimental data for **4-(Hydroxymethyl)benzaldehyde** is not readily available, its toxicological properties would be determined using standardized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are the internationally accepted standard for chemical safety testing.

Acute Oral Toxicity (OECD Guidelines 420, 423, 425)

- Objective: To determine the short-term toxicity of a substance when administered orally. This is used to estimate the LD50 value.
- Methodology Overview (Up-and-Down Procedure - OECD 425):
 - A single animal (typically a rat) is dosed with a starting dose level just below the best preliminary estimate of the LD50.[9]
 - The animal is observed for signs of toxicity and mortality over a 14-day period.[9]
 - If the animal survives, the next animal is dosed at a higher dose level. If the animal dies, the next is dosed at a lower level.[9]
 - This sequential dosing continues until specific stopping criteria are met.
 - The LD50 is then calculated using the maximum likelihood method.[9] Other related methods include the Fixed Dose Procedure (OECD 420) and the Acute Toxic Class Method (OECD 423).[5][8][10]

Skin Irritation (OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

- Objective: To identify substances that are irritant to the skin. This is a non-animal testing alternative.
- Methodology Overview:
 - A test substance is applied topically to a three-dimensional reconstructed human epidermis (RhE) model.[11][12]
 - The RhE model mimics the upper layers of human skin.[11][12]
 - After a specific exposure time, the substance is removed, and the tissue is incubated.[12]
 - Cell viability is measured using a colorimetric assay (e.g., MTT assay).[12]
 - A reduction in cell viability below a certain threshold (e.g., $\leq 50\%$) indicates that the substance is a skin irritant.[12]

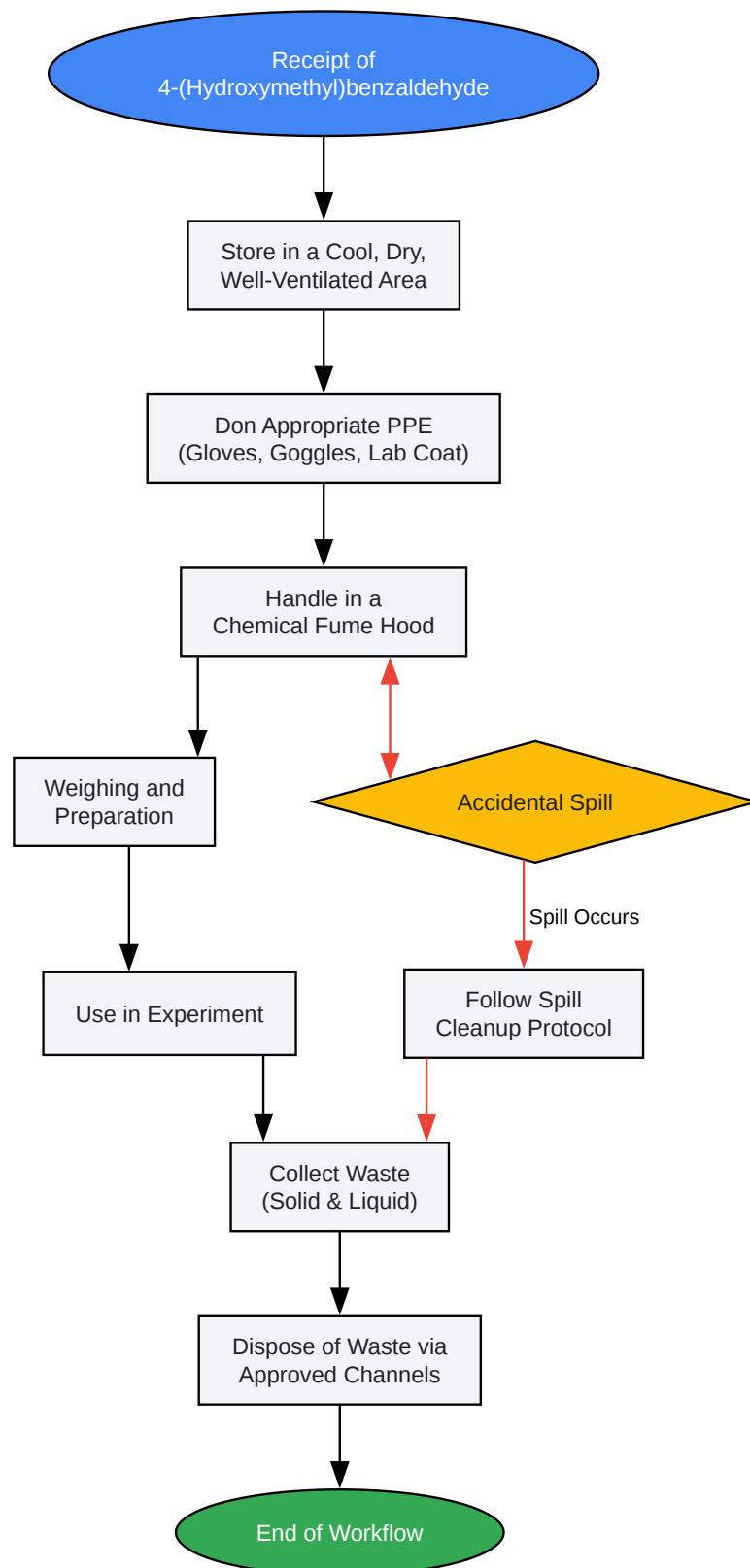
Eye Irritation (OECD Guideline 405: Acute Eye Irritation/Corrosion)

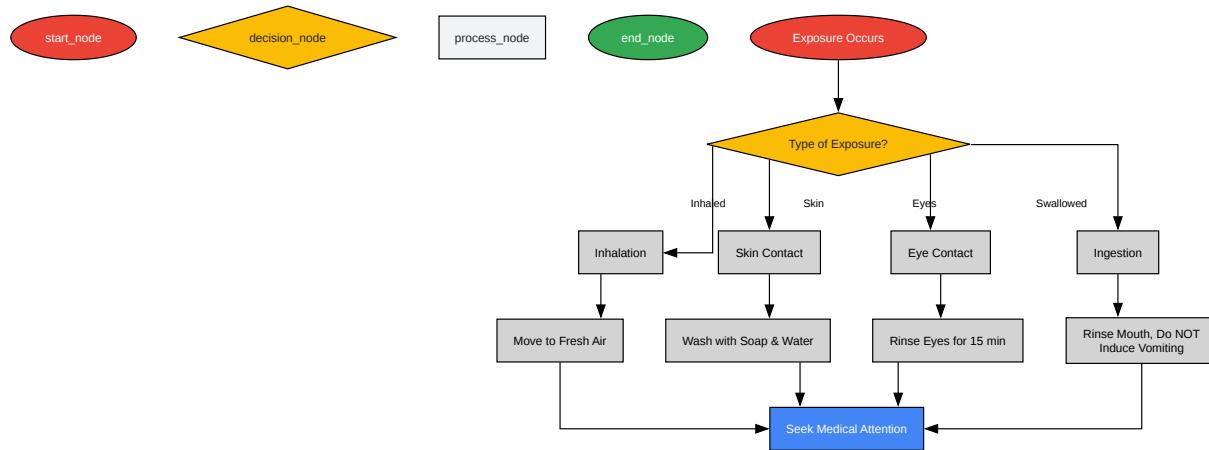
- Objective: To determine the potential of a substance to cause irritation or corrosion to the eyes.
- Methodology Overview:
 - A weight-of-the-evidence analysis of existing data is performed first to avoid unnecessary animal testing.[7][13]
 - If required, the test is initially performed on a single animal (typically an albino rabbit).[7][14]
 - A single dose of the substance is applied to the conjunctival sac of one eye. The other eye serves as a control.[7][13][14]

- The eyes are examined at specific intervals (1, 24, 48, and 72 hours) for signs of irritation, such as redness, swelling, and corneal opacity.[14]
- The severity and reversibility of the observed effects are scored to classify the substance's irritation potential.[14]

Logical Workflow and Relationships

The following diagrams illustrate key workflows for handling and assessing the safety of **4-(Hydroxymethyl)benzaldehyde**.





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